

# Synonyms and Identifiers for 6-(Trifluoromethyl)pyridine-2-carbaldehyde

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 6-(Trifluoromethyl)pyridine-2-carbaldehyde

Cat. No.: B145258

[Get Quote](#)

For researchers, scientists, and drug development professionals, precise chemical identification is paramount. This document provides a concise reference for the synonyms and key identifiers of the compound **6-(Trifluoromethyl)pyridine-2-carbaldehyde**.

While an in-depth technical guide or whitepaper with novel experimental data is beyond the scope of this document, the following tables summarize the nomenclature and identifiers for **6-(Trifluoromethyl)pyridine-2-carbaldehyde**, facilitating accurate communication and sourcing in a research and development context.

## Nomenclature

A variety of synonyms are used in literature and commercial listings to refer to **6-(Trifluoromethyl)pyridine-2-carbaldehyde**. Understanding these different names is crucial for comprehensive literature searches and material procurement.

Synonym Type	Synonym
IUPAC Name	6-(Trifluoromethyl)pyridine-2-carbaldehyde
Alternative Name	6-(Trifluoromethyl)-2-pyridinecarboxaldehyde
Alternative Name	6-(Trifluoromethyl)picolinaldehyde
Alternative Name	2-Formyl-6-(trifluoromethyl)pyridine
Alternative Name	6-(Trifluoromethyl)pyridin-2-carbaldehyde

A note on nomenclature: "Carbaldehyde" and "carboxaldehyde" are often used interchangeably in chemical naming conventions. Similarly, "picolinaldehyde" is a common name for pyridine-2-carbaldehyde derivatives.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Chemical Identifiers

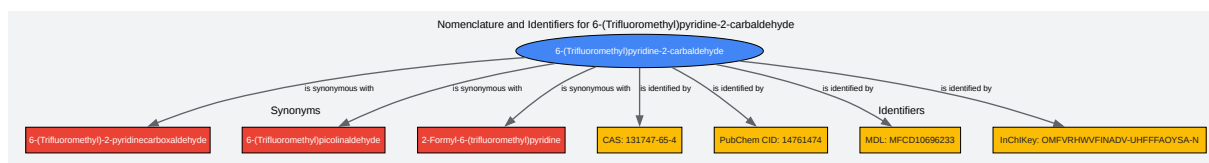
Chemical identifiers provide a standardized way to reference a compound, avoiding the ambiguity that can arise from differing naming conventions. The following table lists the key identifiers for **6-(Trifluoromethyl)pyridine-2-carbaldehyde**.

Identifier Type	Identifier
CAS Number	131747-65-4
Molecular Formula	C <sub>7</sub> H <sub>4</sub> F <sub>3</sub> NO
Molecular Weight	175.11 g/mol
MDL Number	MFCD10696233
PubChem CID	14761474
InChI Key	OMFVRHWVFINADV-UHFFFAOYSA-N
SMILES	<chem>O=Cc1cccc(n1)C(F)(F)F</chem>

These identifiers are crucial for database searches, regulatory submissions, and ensuring the correct chemical is being used in experimental protocols.[\[1\]](#)[\[2\]](#)[\[4\]](#)

## Logical Relationship Diagram

The following diagram illustrates the relationship between the primary name and its various synonyms and identifiers, providing a clear visual representation of the information presented.



[Click to download full resolution via product page](#)

Caption: Relationship between the primary name and its synonyms/identifiers.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 6-(Trifluoromethyl)pyridine-2-carboxaldehyde 97 131747-65-4 [sigmaaldrich.com]
- 2. 2-Pyridinecarboxaldehyde, 6-(trifluoromethyl)- | CAS 131747-65-4 | Chemical-Suppliers [chemical-suppliers.eu]
- 3. Pyridine-2-carbaldehyde - Wikipedia [en.wikipedia.org]
- 4. 6-(Trifluoromethyl)pyridine-2-carbaldehyde | C<sub>7</sub>H<sub>4</sub>F<sub>3</sub>NO | CID 14761474 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Synonyms and Identifiers for 6-(Trifluoromethyl)pyridine-2-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145258#synonyms-for-6-trifluoromethyl-pyridine-2-carbaldehyde]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)